

Tyrphostin 23 protein tyrosine kinase inhibitor mechanism of action

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Compound Focus: Tyrphostin 23

CAS No.: 118409-57-7

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Core Mechanism of Action and Targets

The table below summarizes the primary molecular interactions and cellular effects of **Tyrphostin 23**.

Target / Process	Effect of Tyrphostin 23	Key Experimental Metrics
EGFR Kinase [1]	Inhibition	IC ₅₀ : 35 μ M (cell assay); K _i : 11 μ M
AP-2 Adaptor Complex (μ 2 subunit) [2] [3]	Disruption of YXX Φ motif interaction, inhibiting clathrin-mediated endocytosis	Inhibits internalization of transferrin receptor; no effect on endocytic morphology
Glycolytic Flux [4]	Stimulation of lactate production	Doubles glucose consumption & lactate release (100 μ M, 2h) in primary rat astrocytes
Genomic Stability [5]	Induction of sister chromatid exchanges; chromosomal aberrations in transformed cells	Effects in S phase; more pronounced in transformed (CHO-K1) vs. primary (CHE) cell lines

Detailed Experimental Insights

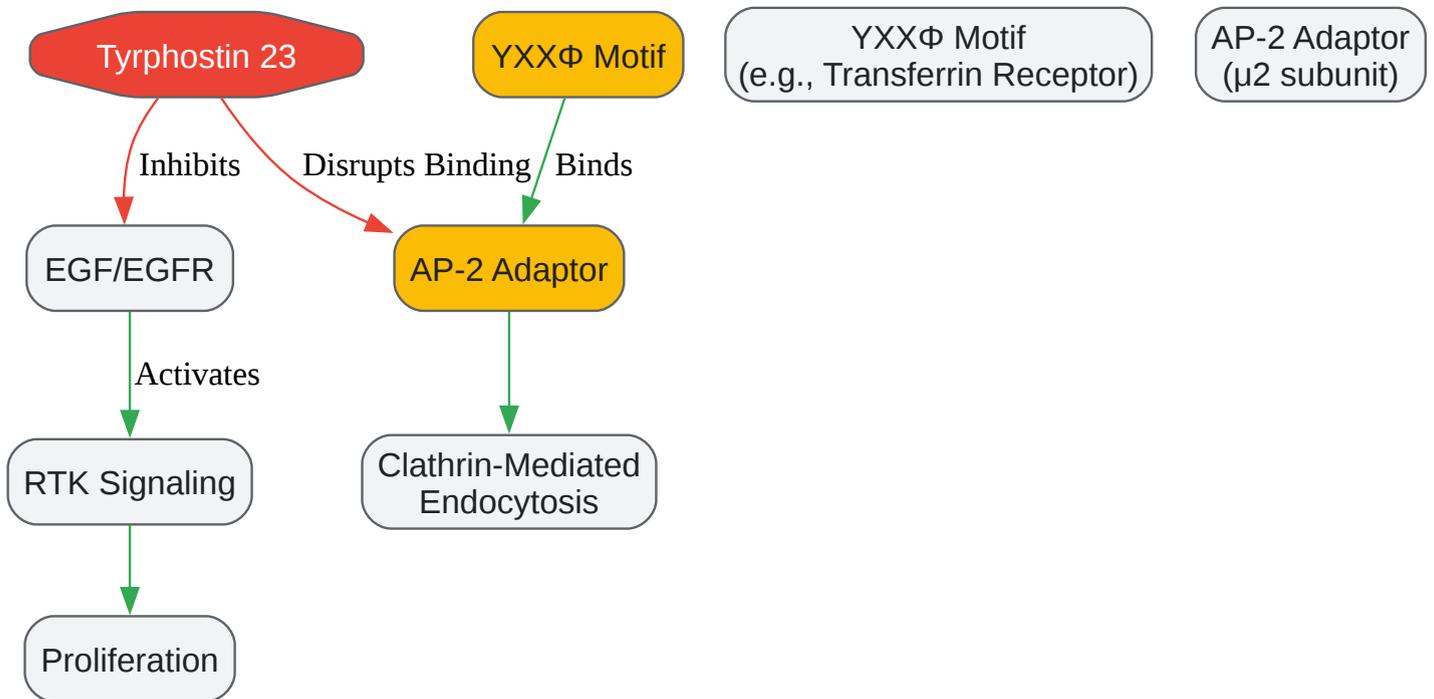
For researchers looking to validate or build upon these findings, here is a summary of key experimental approaches and conditions used in the cited studies.

Study Focus	Experimental Model	Key Methodologies	Critical Conditions & Controls
Endocytosis Inhibition [2] [3]	Heb7a cells	Internalization assay of ¹²⁵ I-transferrin; Molecular modeling of A23/mu2 interaction.	Used control tyrphostins (kinase inhibitors that do not disrupt YXXΦ/μ2 interaction); confirmed no effect on endocytic pathway morphology.
Genotoxic Effects [5]	CHO-K1 (transformed) and CHE (primary embryonic) Chinese hamster cell lines	Analysis of sister chromatid exchange (SCE) and chromosomal aberrations.	Treatment during S phase; compared effects between transformed and primary cell lines to indicate specificity.
Metabolic Effects [4]	Cultured primary rat astrocytes	Measurement of extracellular glucose and lactate levels to calculate glycolytic flux.	Reversibility test (compound removal); specificity control (other endocytosis inhibitors, structurally related Tyrphostin 25); used vanadate (phosphatase inhibitor) to probe mechanism.

Pathway and Experimental Workflow Diagrams

To help visualize the mechanistic pathways and experimental logic, the following diagrams are provided.

Signaling Pathways Affected by Tyrphostin 23

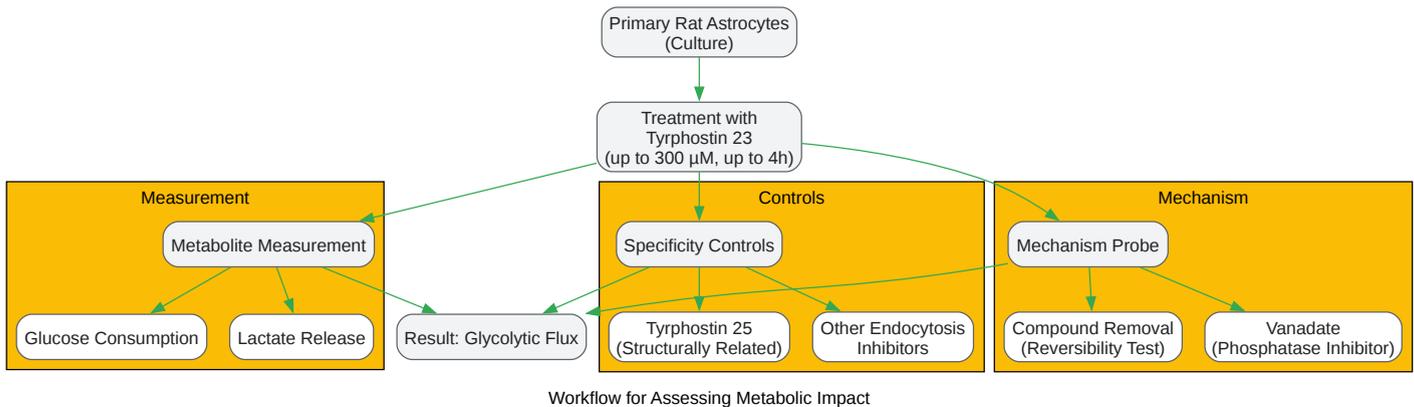


Simplified Signaling Pathways Affected by Tyrphostin 23

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Tyrphostin 23 inhibits *EGFR* signaling and clathrin-mediated endocytosis.

Experimental Workflow for Metabolic Impact



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Experimental workflow for assessing **Tyrphostin 23**'s metabolic impact in astrocytes.

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References

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